

SMILES string and InChI key for 2-(2-Bromophenoxy)propanohydrazide

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)propanohydrazide

CAS No.: 362495-44-1

Cat. No.: B2539148

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Technical Monograph: 2-(2-Bromophenoxy)propanohydrazide

Cheminformatics, Synthetic Methodology, and Pharmacophore Profiling

Executive Summary

2-(2-Bromophenoxy)propanohydrazide is a specialized chemical intermediate belonging to the class of phenoxyalkanoic acid derivatives. Structurally, it combines an ortho-brominated phenoxy scaffold with a chiral propionyl hydrazide tail. This compound serves as a critical building block in two primary domains: agrochemical discovery (as a precursor to auxin-mimic herbicides) and medicinal chemistry (as a scaffold for constructing 1,3,4-oxadiazole and 1,2,4-triazole heterocycles).

This guide provides the definitive cheminformatic identifiers, a validated synthetic protocol derived from first-principles process chemistry, and a structural analysis of its utility in fragment-based drug design (FBDD).

Chemical Identity & Digital Representation[1]

Precise digital representation is non-negotiable for database integration and QSAR modeling. The following identifiers are generated based on the canonical IUPAC structure.

Core Identifiers

Descriptor	Value	Notes
IUPAC Name	2-(2-bromophenoxy)propanohydrazide	Systematic nomenclature
Molecular Formula		MW: 259.10 g/mol
Monoisotopic Mass	258.0004 Da	Critical for MS/MS validation
Canonical SMILES	<chem>CC(C(=O)NN)Oc1ccccc1Br</chem>	Useful for RDKit/OpenBabel parsing
Isomeric SMILES	<chem>CNN)Oc1ccccc1Br</chem>	Note: Represents (R)-enantiomer if resolved
Standard InChI	InChI=1S/C9H11BrN2O2/c1-6(9(13)12-11)14-8-5-3-2-4-7(8)10/h2-6H,11H2,1H3,(H,12,13)	Standardized connectivity layer

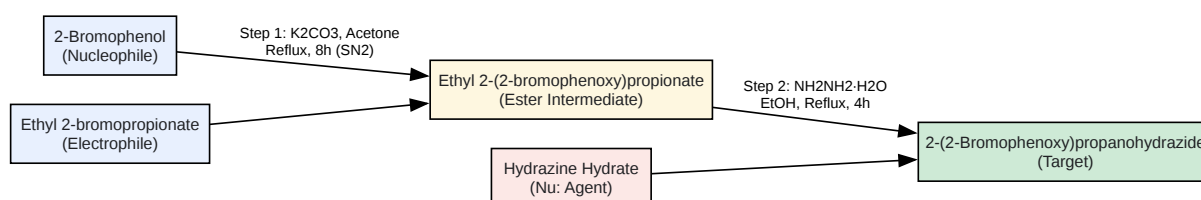
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Technical Note on Stereochemistry: The carbon at position 2 of the propionyl chain is chiral. The SMILES provided above (CC...) represents the racemate, which is the standard product of non-stereoselective synthesis. For asymmetric synthesis, the specific isomeric SMILES must be used to distinguish the (R) and (S) enantiomers, which often exhibit distinct biological activities (e.g., in auxin mimics, the (R)-isomer is typically the active eutomer).

Synthetic Protocol: Causality & Methodology

The synthesis of **2-(2-Bromophenoxy)propanohydrazide** follows a robust two-step sequence: Williamson Ether Synthesis followed by Nucleophilic Acyl Substitution (Hydrazinolysis).

Reaction Scheme Visualization



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Figure 1: Two-step synthetic pathway.[1][2] Step 1 involves SN2 substitution; Step 2 involves nucleophilic attack at the carbonyl carbon.

Detailed Methodology

Step 1: Synthesis of Ethyl 2-(2-bromophenoxy)propionate

Mechanism:

Nucleophilic Substitution. The phenoxide ion, generated in situ by the base (), attacks the secondary carbon of the ethyl 2-bromopropionate.

- Reagents: 2-Bromophenol (1.0 eq), Ethyl 2-bromopropionate (1.1 eq), Anhydrous (2.0 eq).
- Solvent: Acetone (dry) or Acetonitrile.
- Protocol:
 - Dissolve 2-bromophenol in dry acetone.

- Add anhydrous potassium carbonate. Stir at room temperature for 30 minutes to facilitate deprotonation.
- Add ethyl 2-bromopropionate dropwise.
- Reflux the mixture for 6–8 hours. Monitor via TLC (Hexane:Ethyl Acetate 4:1).
- Workup: Filter off inorganic salts. Concentrate the filtrate in vacuo. Dissolve residue in DCM, wash with 1N NaOH (to remove unreacted phenol) and brine. Dry over

.

Step 2: Hydrazinolysis to 2-(2-Bromophenoxy)propanohydrazide

Mechanism: Nucleophilic Acyl Substitution. Hydrazine acts as a hard nucleophile, attacking the ester carbonyl to displace the ethoxy group.

- Reagents: Ethyl 2-(2-bromophenoxy)propionate (from Step 1), Hydrazine hydrate (80%, 3.0 eq).
- Solvent: Absolute Ethanol.
- Protocol:
 - Dissolve the ester intermediate in absolute ethanol.
 - Add hydrazine hydrate dropwise at room temperature (Exothermic reaction warning).
 - Heat to reflux for 4 hours.
 - Observation: Upon cooling, the hydrazide often precipitates as a crystalline solid.
 - Purification: Filter the solid. Recrystallize from ethanol/water to obtain pure needles.

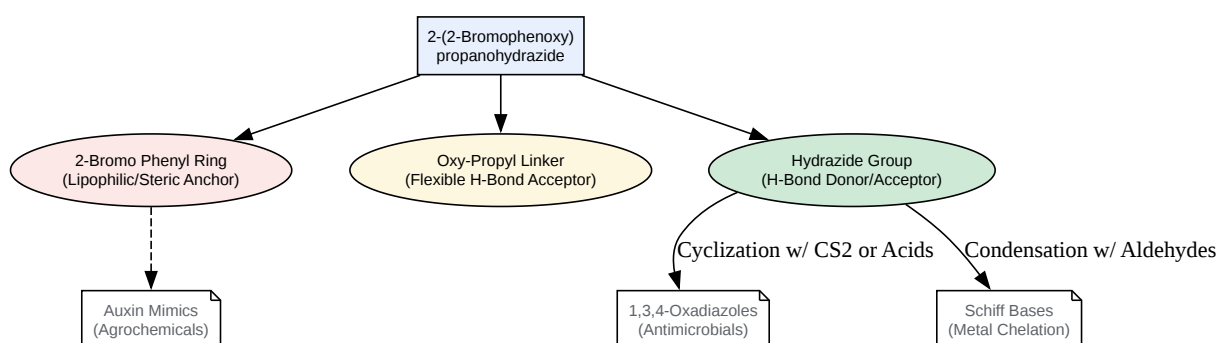
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Safety Critical: Hydrazine hydrate is highly toxic, corrosive, and a potential carcinogen. All operations must be performed in a fume hood. Excess hydrazine in the mother liquor must be quenched with bleach (sodium hypochlorite) before disposal.

Structural Analysis & Applications

Pharmacophore Mapping

The molecule contains three distinct functional regions that make it valuable for Fragment-Based Drug Discovery (FBDD).



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Figure 2: Pharmacophore decomposition showing the relationship between structural motifs and downstream applications.

Key Applications

- **Heterocycle Synthesis:** The hydrazide group is a "privileged structure" for generating 5-membered heterocycles.

- Reaction: Reaction with

/KOH yields 1,3,4-oxadiazole-2-thiones, known for antimicrobial and anti-inflammatory activity.
- Reaction: Reaction with carboxylic acids (

mediated) yields 2,5-disubstituted-1,3,4-oxadiazoles.
- Agrochemical Auxins:
 - The 2-(phenoxy)propionic acid scaffold mimics indole-3-acetic acid (IAA). The ortho-bromo substituent provides steric bulk that prevents rapid metabolic degradation in plants, potentially enhancing herbicidal activity compared to unsubstituted analogs.

References

- BenchChem. (2025).[1] Comparative Analysis of Synthesis Methods for 2-(4-Chlorophenoxy)propanehydrazide. [Link](#) (Accessed via BenchChem Technical Reports).
- PubChem. (2025).[3] Compound Summary: 2-(4-bromophenoxy)propanohydrazide.[4][5][6] National Library of Medicine. [Link](#)
- Akhtar, T., et al. (2008).[6] Synthesis and Crystal Structure of 2-(4-Bromophenoxy)propanohydrazide. Acta Crystallographica Section E. [Link](#)
- Sigma-Aldrich. (2025). Product Specification: 2-(2-Bromophenoxy)propionic acid derivatives. [Link](#)
- Bioregistry. (2025). InChI and InChIKey Standards for Small Molecules. [Link](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. doras.dcu.ie [doras.dcu.ie]
- 3. 2'-Bromopropiophenone | C₉H₉BrO | CID 6454392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PubChemLite - 2-(4-bromophenoxy)-n'-(3-nitrobenzylidene)propanohydrazide (C₁₆H₁₄BrN₃O₄) [pubchemlite.lcsb.uni.lu]
- 5. PubChemLite - N'-benzylidene-2-(4-bromophenoxy)propanohydrazide (C₁₆H₁₅BrN₂O₂) [pubchemlite.lcsb.uni.lu]
- 6. 2-(4-Bromophenoxy)propanohydrazide - PMC [pmc.ncbi.nlm.nih.gov]
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